

Application Notes and Protocols: Determination of GSK2556286 IC50 in Macrophages

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Compound of Interest

Compound Name: GSK2556286

Cat. No.: B1650843

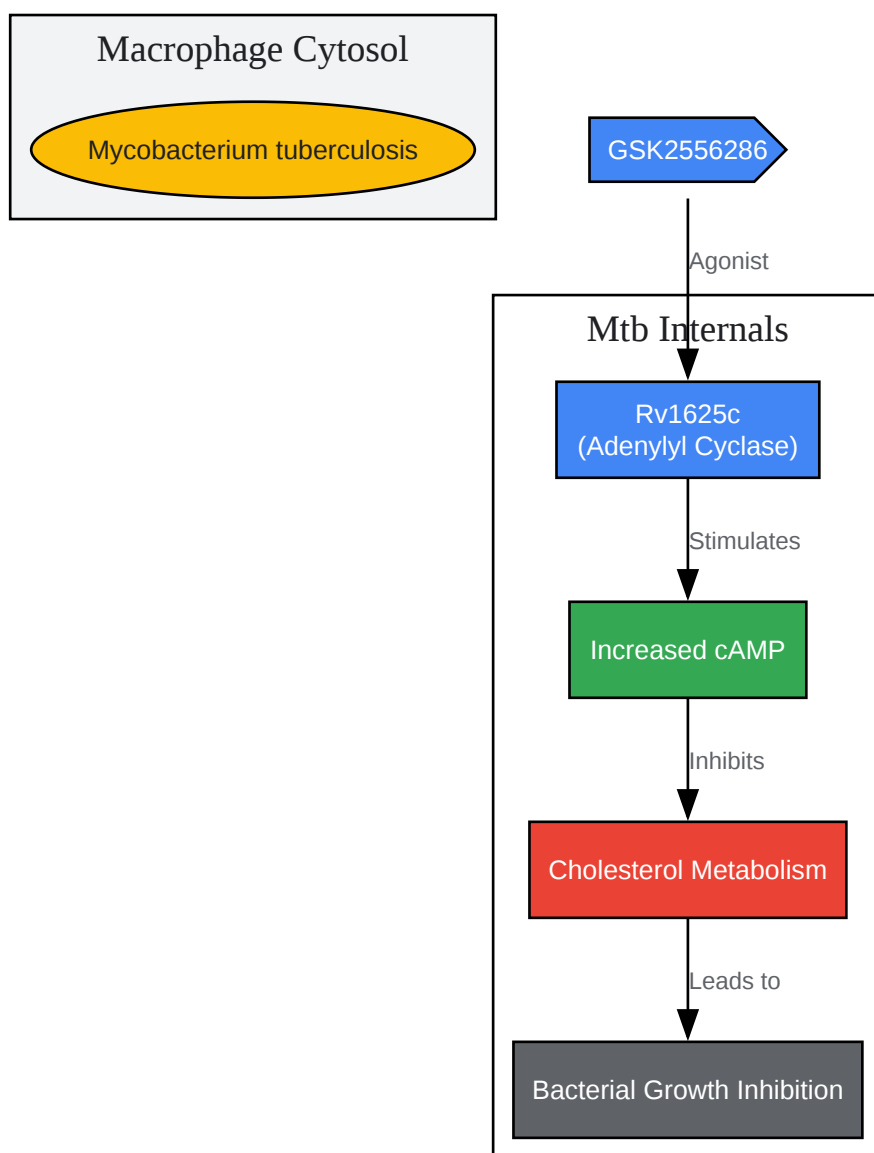
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Introduction

GSK2556286 is a novel drug candidate with potent antitubercular activity, specifically targeting *Mycobacterium tuberculosis* (Mtb) residing within macrophages.[1] Its unique mechanism of action, which is dependent on the presence of cholesterol, involves the inhibition of intracellular Mtb growth.[1][2] **GSK2556286** acts as an agonist of the bacterial membrane-bound adenylyl cyclase, Rv1625c, leading to a surge in intracellular cyclic AMP (cAMP).[2][3] This increase in cAMP subsequently disrupts cholesterol metabolism in Mtb, a pathway essential for the bacterium's survival within the host macrophage.[3][4] These application notes provide a detailed protocol for determining the half-maximal inhibitory concentration (IC50) of **GSK2556286** in an in vitro Mtb-infected macrophage model.

Signaling Pathway of GSK2556286 in *Mycobacterium tuberculosis*



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Caption: Mechanism of **GSK2556286** action in *M. tuberculosis*.

Quantitative Data Summary

| Compound | Target Organism | Assay Condition | Cell Line | IC50 (μM) | Reference |
|------------|------------------------|---------------------------------|-----------|-----------|---|
| GSK2556286 | M. tuberculosis | Intracellular Growth Inhibition | THP-1 | 0.07 | [2] [5] |
| GSK2556286 | M. tuberculosis H37Rv | Axenic Culture with Cholesterol | - | 2.12 | [2] |
| GSK2556286 | M. tuberculosis Erdman | Axenic Culture with Cholesterol | - | 0.71 | [2] |
| GSK2556286 | M. tuberculosis H37Rv | Axenic Culture with Glucose | - | >125 | [2] |
| GSK2556286 | M. tuberculosis Erdman | Axenic Culture with Glucose | - | >50 | [2] |

Experimental Protocols

Protocol 1: Determination of GSK2556286 IC50 in Mtb-Infected THP-1 Macrophages

This protocol outlines the steps to determine the IC50 of **GSK2556286** against M. tuberculosis growing inside THP-1 macrophage-like cells.

Materials:

- Cell Line: Human monocytic THP-1 cell line.
- Bacteria: Mycobacterium tuberculosis (e.g., H37Rv strain) expressing a fluorescent or luminescent reporter (e.g., GFP or Lux).
- Reagents:

- **GSK2556286** (stock solution prepared in DMSO).[\[5\]](#)[\[6\]](#)
- RPMI-1640 medium.
- Fetal Bovine Serum (FBS).
- Phorbol 12-myristate 13-acetate (PMA).
- Penicillin-Streptomycin solution.
- Phosphate Buffered Saline (PBS).
- DMSO (vehicle control).
- 7H9 broth supplemented with OADC.
- 96-well clear bottom black plates.

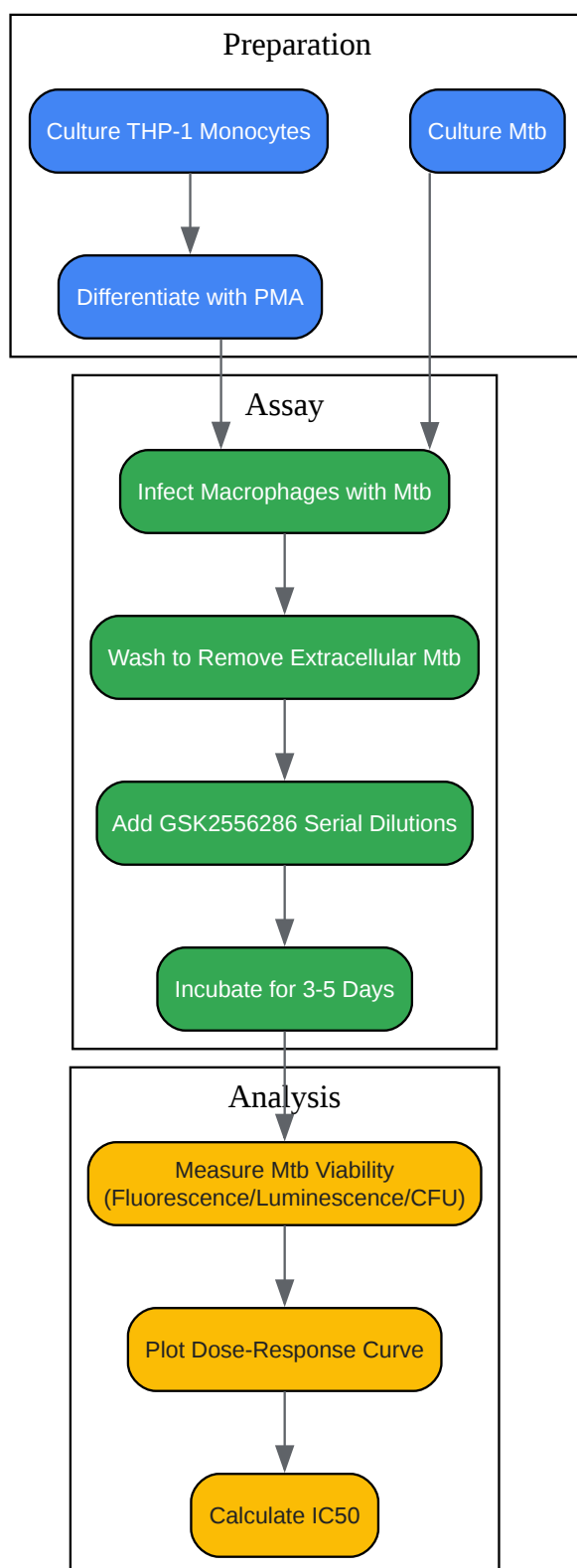
Procedure:

- THP-1 Cell Culture and Differentiation:
 - Culture THP-1 monocytes in RPMI-1640 supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO₂ incubator.
 - Seed THP-1 cells into a 96-well plate at a density of 5×10^4 cells/well.
 - Induce differentiation into macrophage-like cells by adding PMA to a final concentration of 20-50 ng/mL.
 - Incubate for 48-72 hours to allow for adherence and differentiation.
 - After incubation, wash the cells with warm PBS or serum-free media to remove PMA and non-adherent cells.
- Mycobacterium tuberculosis Culture:
 - Grow Mtb in 7H9 broth supplemented with OADC until it reaches the mid-log phase.

- Before infection, prepare a single-cell suspension of Mtb by sonication or by passing it through a syringe with a fine-gauge needle.
- Adjust the bacterial suspension to the desired concentration in RPMI-1640 without antibiotics.
- Macrophage Infection:
 - Infect the differentiated THP-1 cells with the Mtb suspension at a Multiplicity of Infection (MOI) of 1-5.
 - Incubate for 4 hours to allow for phagocytosis.
 - After the infection period, wash the cells twice with warm PBS to remove extracellular bacteria.
 - Add fresh RPMI-1640 with 10% FBS to each well.
- **GSK2556286** Treatment:
 - Prepare a serial dilution of **GSK2556286** in culture medium. The final DMSO concentration should be kept below 0.5% to avoid cytotoxicity.
 - Add the different concentrations of **GSK2556286** to the infected cells. Include a vehicle control (DMSO only) and a no-treatment control.
 - Incubate the plate for 3-5 days at 37°C in a 5% CO₂ incubator.
- Assessment of Mtb Viability and IC₅₀ Determination:
 - Measure the fluorescence or luminescence of the reporter Mtb in each well using a plate reader.
 - Alternatively, lyse the macrophages and determine the number of viable bacteria by plating serial dilutions of the lysate on 7H11 agar plates and counting colony-forming units (CFU).
 - Plot the percentage of Mtb growth inhibition against the log concentration of **GSK2556286**.

- Calculate the IC50 value using a non-linear regression analysis (e.g., log(inhibitor) vs. response -- variable slope).

Experimental Workflow Diagram



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Caption: Workflow for **GSK2556286** IC50 determination.

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References

- 1. GSK2556286 Is a Novel Antitubercular Drug Candidate Effective In Vivo with the Potential To Shorten Tuberculosis Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Cyclic AMP-Mediated Inhibition of Cholesterol Catabolism in Mycobacterium tuberculosis by the Novel Drug Candidate GSK2556286 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. journals.asm.org [journals.asm.org]
- 5. immunomart.com [immunomart.com]
- 6. GSK2556286 | Antibacterial | TargetMol [targetmol.com]
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